

A Comparative Analysis of Thiosulfuric Acid and Sulfuric Acid Reactivity

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Compound of Interest

Compound Name: Thiosulfuric acid

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This guide provides a detailed comparison of the chemical reactivity of **thiosulfuric acid** ($\text{H}_2\text{S}_2\text{O}_3$) and sulfuric acid (H_2SO_4). While structurally similar, with **thiosulfuric acid** being an analogue of sulfuric acid where one oxygen atom is replaced by a sulfur atom, their stability and reaction profiles differ significantly. This document summarizes their key reactive properties, supported by experimental data and detailed protocols, to inform research and development activities.

Core Properties and Stability

The most striking difference between **thiosulfuric acid** and sulfuric acid is their stability. Sulfuric acid is a stable, dense, and corrosive liquid that is widely used in industrial and laboratory settings. In contrast, **thiosulfuric acid** is exceptionally unstable. It cannot be produced by acidifying aqueous solutions of its salts (thiosulfates) because it decomposes rapidly in water.^{[1][2]} Anhydrous methods for its synthesis exist, but the acid readily decomposes at temperatures above -5°C .^[2]

The decomposition of **thiosulfuric acid** in aqueous solution is a complex process that can yield a variety of products, including elemental sulfur (S), sulfur dioxide (SO_2), hydrogen sulfide (H_2S), polysulfanes, and even sulfuric acid, depending on the conditions.^{[2][3]}

Table 1: Comparison of Physicochemical Properties

Property	Thiosulfuric Acid (H ₂ S ₂ O ₃)	Sulfuric Acid (H ₂ SO ₄)
Molar Mass	114.13 g/mol [2]	98.079 g/mol
Stability	Highly unstable; decomposes rapidly in water and above -5°C[1][2]	Thermally stable
Acidity (pKa)	pKa ₁ = 0.6, pKa ₂ = 1.74[1][2]	pKa ₁ ≈ -3 (strong acid), pKa ₂ = 1.99
Typical Form	Studied in situ or through its stable salts (thiosulfates)	Available as a stable concentrated liquid
Oxidation State of Sulfur	Central S: +6, Terminal S: -2 (in thiosulfate ion)	+6

Reactivity Comparison

The difference in stability and structure leads to distinct reactivity profiles for the two acids.

Acidity

Both are diprotic acids. The first proton dissociation of sulfuric acid is considered strong, with a very low pKa. **Thiosulfuric acid** is also a relatively strong acid, with pKa values of 0.6 and 1.74.[1][2]

Redox Behavior

Sulfuric Acid as an Oxidizing Agent: Concentrated sulfuric acid is a powerful oxidizing agent, especially when heated. The sulfur atom is in its highest oxidation state (+6) and can be reduced. This allows it to oxidize various substances, including metals and non-metals.[4][5]

- **With Metals:** The reaction with metals depends on the metal's reactivity and the acid's concentration.
 - Dilute H₂SO₄ reacts with reactive metals (e.g., Zn, Fe, Mg) in a typical acid-metal reaction to produce hydrogen gas and the metal sulfate.[6]

- Concentrated H_2SO_4 reacts with less reactive metals (e.g., Cu) to produce sulfur dioxide (SO_2), the metal sulfate, and water.[5][6]
- With Non-metals: Hot, concentrated sulfuric acid can oxidize non-metals like carbon and sulfur.[6]

Thiosulfuric Acid and Thiosulfates in Redox Reactions: The thiosulfate ion ($\text{S}_2\text{O}_3^{2-}$), the conjugate base of **thiosulfuric acid**, is a well-known reducing agent. The two sulfur atoms in thiosulfate have different oxidation states (an average of +2), allowing for oxidation.

- A classic example is the reaction with iodine (I_2), where thiosulfate is oxidized to the tetrathionate ion ($\text{S}_4\text{O}_6^{2-}$). This reaction is a cornerstone of iodometric titrations.[7]
- However, stronger oxidizing agents like chlorine and bromine can oxidize thiosulfate all the way to sulfate (SO_4^{2-}).

The acid itself is a moderately strong oxidizing agent, capable of oxidizing iodide to iodine.[1]

The standard reduction potential for the $\text{S}_4\text{O}_6^{2-}/\text{S}_2\text{O}_3^{2-}$ couple is -0.22 V.[1]

Quantitative Reactivity Data

Direct comparative kinetic studies are scarce due to the instability of **thiosulfuric acid**.

However, we can compare the kinetics of representative reactions.

Table 2: Comparative Kinetic Data

Reaction	Reactant	Conditions	Rate Law / Activation Energy (Ea)
Acid-Catalyzed Decomposition	Thiosulfuric Acid (from $\text{Na}_2\text{S}_2\text{O}_3 + \text{HCl}$)	Aqueous solution	Rate $\approx k[\text{S}_2\text{O}_3^{2-}]^{1.5}[\text{H}^+]^{0.5}$ (in dilute solutions)[8]
Decomposition in Aqueous Solution	Thiosulfuric Acid	0 °C	$k \approx 10^{-2} \text{ s}^{-1}$ (to $\text{SO}_2 + \text{H}_2\text{S}$)
Leaching of Zinc Oxide	Sulfuric Acid	40-80 °C	Diffusion-controlled, $E_a = 20.7 \text{ kJ/mol}$ [9]
Leaching of Zinc Oxide (Ultrasound)	Sulfuric Acid	25 °C	Mixed control, $E_a = 6.90 \text{ kJ/mol}$ [10]

Experimental Protocols

Experiment 1: Kinetics of Acid-Catalyzed Decomposition of Thiosulfate

This experiment serves as a proxy for studying the reactivity of **thiosulfuric acid**. The reaction between sodium thiosulfate and a strong acid (like HCl) generates **thiosulfuric acid** in situ, which then decomposes to form a colloidal suspension of sulfur. The rate of reaction is determined by measuring the time it takes for the solution to become opaque.[3]

Materials:

- Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution (e.g., 0.15 M)
- Hydrochloric acid (HCl) solution (e.g., 2 M)
- Distilled water
- Conical flasks or beakers (e.g., 100 mL)
- Graduated cylinders

- Stopwatch
- White paper with a black "X" marked on it

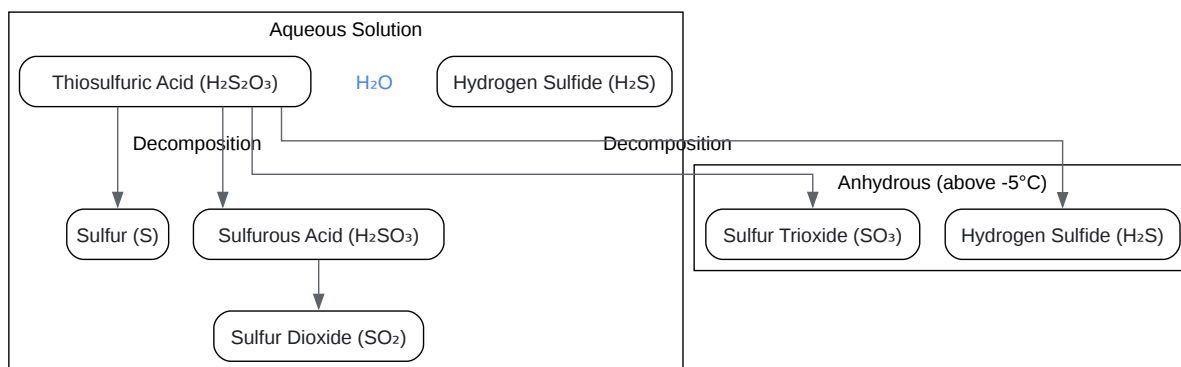
Procedure:

- Prepare a series of dilutions of the sodium thiosulfate solution with distilled water in separate flasks to achieve a range of concentrations.
- Place the first flask containing the thiosulfate solution over the paper with the "X".
- Measure a fixed volume of hydrochloric acid (e.g., 5.0 mL of 2 M HCl).
- Simultaneously add the HCl to the thiosulfate solution and start the stopwatch. Swirl the flask to ensure mixing.[\[11\]](#)[\[12\]](#)
- Look down through the solution at the "X" from above.
- Stop the stopwatch the moment the "X" is no longer visible due to the turbidity of the precipitated sulfur.[\[13\]](#)[\[14\]](#)
- Record the time. The reaction rate can be taken as being proportional to $1/\text{time}$.
- Repeat the procedure for each of the different concentrations of sodium thiosulfate.
- The data can be used to plot graphs of concentration vs. $1/\text{time}$ to determine the order of the reaction with respect to the thiosulfate ion.

Safety Precautions: This reaction generates sulfur dioxide (SO_2) gas, which is an irritant. The experiment should be performed in a well-ventilated laboratory or a fume hood.[\[12\]](#)[\[13\]](#)

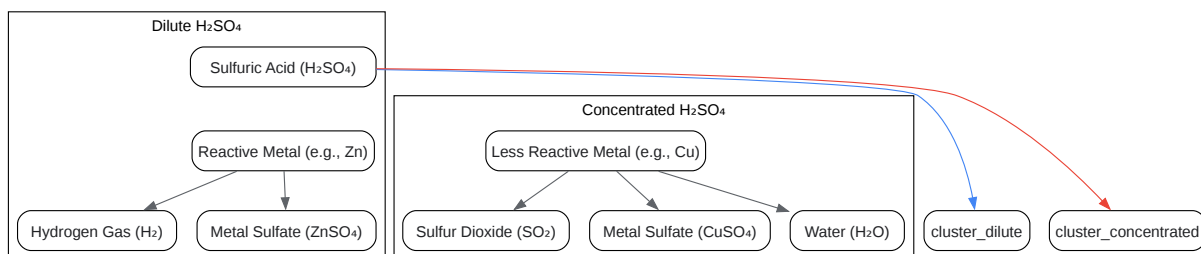
Reaction Mechanisms and Workflows

The following diagrams illustrate the distinct reaction pathways of **thiosulfuric acid** and sulfuric acid.



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Caption: Decomposition pathways of **thiosulfuric acid**.



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Caption: Reactivity of sulfuric acid with metals.

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References

- 1. webqc.org [webqc.org]
- 2. Thiosulfuric acid - Wikipedia [en.wikipedia.org]
- 3. luckyscience.com [luckyscience.com]
- 4. quora.com [quora.com]
- 5. quora.com [quora.com]
- 6. Sulfuric acid - Wikipedia [en.wikipedia.org]
- 7. Buy Thiosulfuric acid | 13686-28-7 [smolecule.com]
- 8. datapdf.com [datapdf.com]
- 9. mdpi.com [mdpi.com]
- 10. A Study on the Mechanism and Kinetics of Ultrasound-Enhanced Sulfuric Acid Leaching for Zinc Extraction from Zinc Oxide Dust - PMC [pmc.ncbi.nlm.nih.gov]
- 11. savemyexams.com [savemyexams.com]
- 12. The effect of concentration on reaction rate | Class experiment | RSC Education [edu.rsc.org]
- 13. flinnsci.com [flinnsci.com]
- 14. eduqas.co.uk [eduqas.co.uk]
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